

"Oxazol-5-ylmethanol" health and safety information

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Compound of Interest

Compound Name: Oxazol-5-ylmethanol

Cat. No.: B140774

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An In-Depth Technical Guide to the Health and Safety of **Oxazol-5-ylmethanol**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the health and safety profile of chemical reagents is fundamental to ensuring a safe and productive laboratory environment. This guide provides an in-depth analysis of the hazards associated with **Oxazol-5-ylmethanol** (CAS No: 127232-41-1), a heterocyclic compound utilized in various synthetic applications.^[1] Adherence to the protocols and recommendations outlined herein is critical for minimizing risk and safeguarding laboratory personnel.

Hazard Identification and GHS Classification

Oxazol-5-ylmethanol is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] The primary hazards are associated with its corrosive and irritant properties.^{[1][2]} A summary of its GHS classification is provided below.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed[1][3]
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[1][3][4]
Serious Eye Damage/Irritation	Category 1 / 2A	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage / H319: Causes serious eye irritation[1][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[1][3][4]

Source: Compiled from multiple safety data sources.[1][3][4]

The dual "Danger" and "Warning" signal words, along with the "Corrosion" and "Exclamation Mark" pictograms, underscore the necessity for stringent safety precautions when handling this compound.[1][2]

Risk Management and Control Measures

A multi-layered approach to risk management, incorporating engineering controls, personal protective equipment (PPE), and standardized handling protocols, is essential for the safe use of **Oxazol-5-ylmethanol**.

Engineering Controls

The primary engineering control is to minimize inhalation exposure. All work involving **Oxazol-5-ylmethanol**, particularly the handling of the solid powder or preparation of solutions, must be

conducted in a certified chemical fume hood.[2][4][5] The fume hood ensures adequate ventilation and captures any dust or vapors at the source, preventing them from entering the laboratory atmosphere.[5]

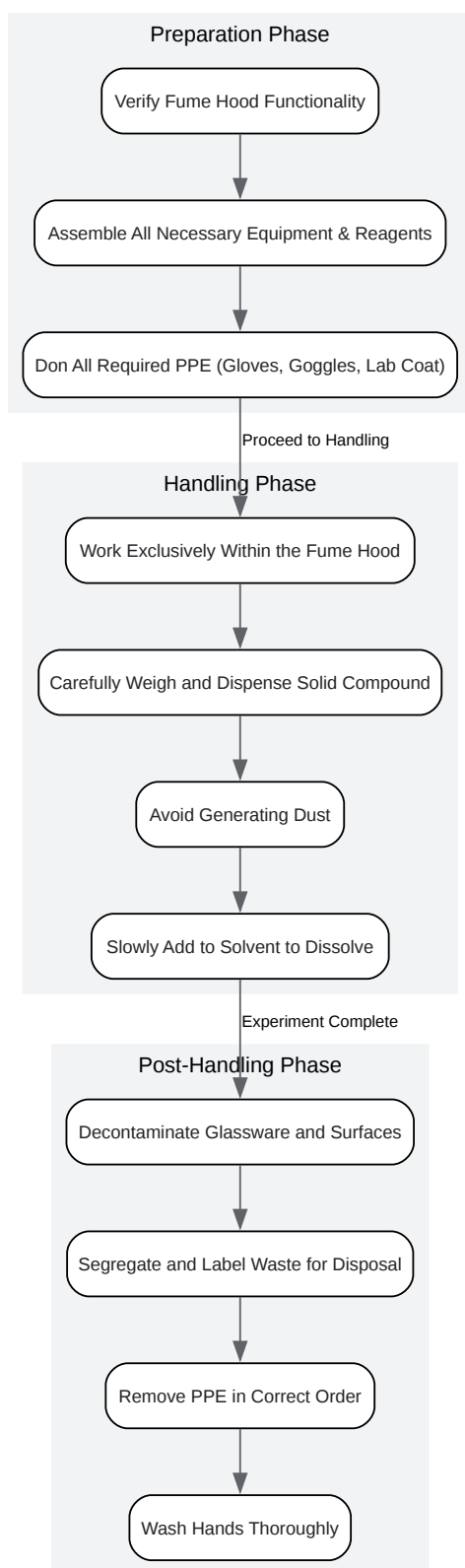
Personal Protective Equipment (PPE)

Appropriate PPE is the most critical barrier between the researcher and the chemical. The following table outlines the minimum PPE requirements.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene). Gloves must be inspected before use and disposed of after contamination.[5]	To prevent skin contact, which can cause irritation and potential burns.[2][5]
Eye/Face Protection	Tightly fitting safety goggles or a full-face shield.	To protect against splashes and airborne particles that can cause serious, potentially irreversible eye damage.[2][5]
Skin and Body Protection	A flame-resistant laboratory coat, long-sleeved clothing, and closed-toe shoes are mandatory.	To minimize skin exposure and prevent contamination of personal clothing.[5]
Respiratory Protection	Not typically required if work is performed within a functional chemical fume hood. If a fume hood is unavailable or in case of ventilation failure, a NIOSH-approved respirator with appropriate cartridges should be used.[6]	To prevent the inhalation of dust or vapors, which may cause respiratory tract irritation.[1]

Safe Handling Workflow

A systematic workflow ensures that all safety aspects are considered before, during, and after the handling of **Oxazol-5-ylmethanol**. The following diagram illustrates a self-validating experimental workflow designed to minimize exposure risk.



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Caption: Standard Operating Procedure for Handling **Oxazol-5-ylmethanol**.

Emergency Procedures

In the event of an accidental exposure or spill, a rapid and informed response is crucial. All laboratory personnel should be familiar with the location of safety showers, eyewash stations, and spill kits.

First Aid Measures

The following table summarizes the immediate first aid actions required for different types of exposure.^[2] Medical attention should be sought immediately in all cases of significant exposure.^{[7][8][9]}

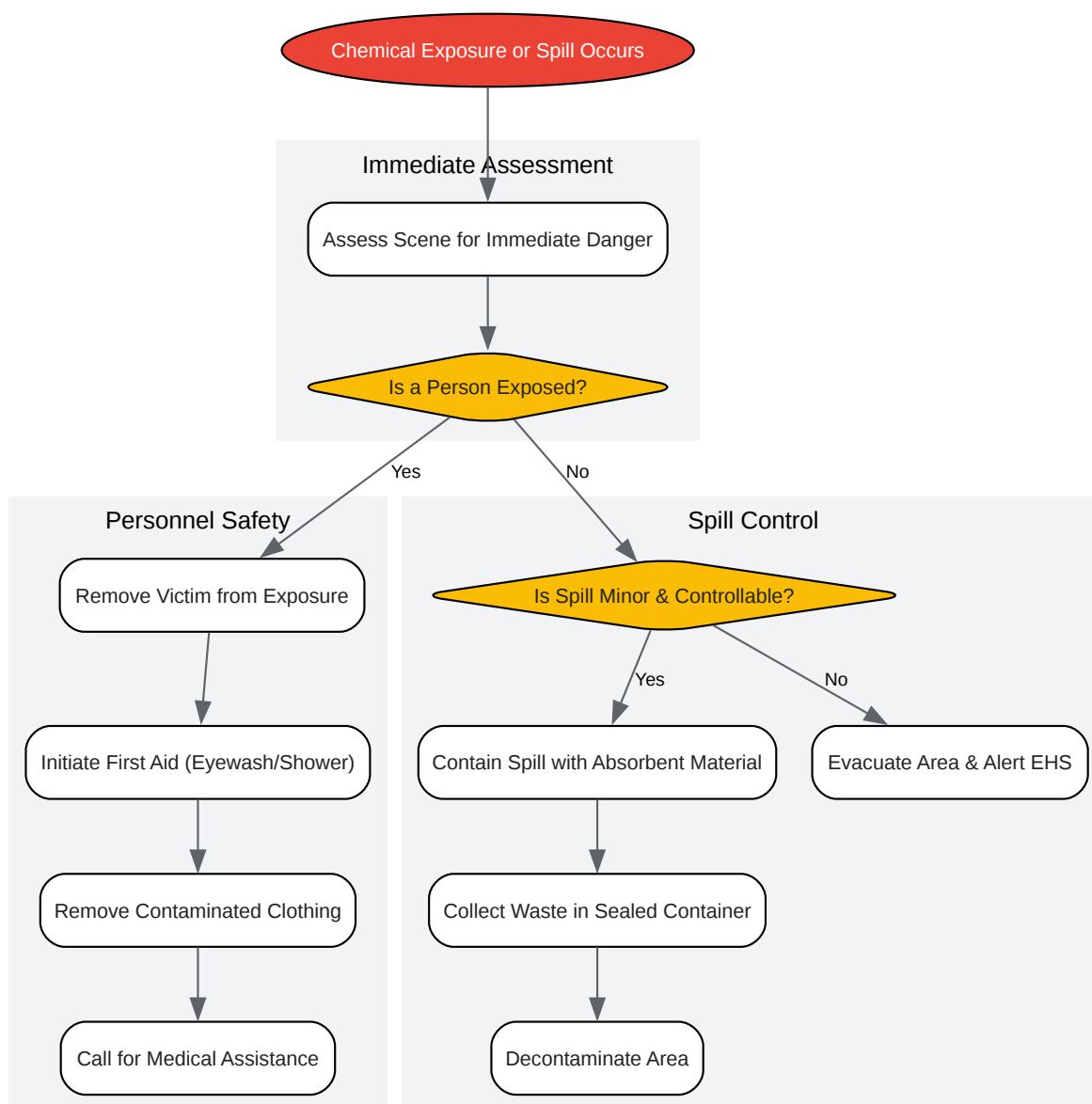
Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[2][8][9]} Remove contact lenses if present and easy to do. ^[2] Seek immediate medical attention. ^{[2][7]}
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. ^{[2][7]} Continue rinsing for at least 15 minutes. Seek immediate medical attention. ^[2]
Inhalation	Move the person to fresh air. ^{[2][7][8]} If breathing is difficult or has stopped, provide artificial respiration. ^{[2][8]} Seek immediate medical attention.
Ingestion	DO NOT induce vomiting. ^{[2][7]} Rinse mouth with water. ^{[10][6]} Never give anything by mouth to an unconscious person. ^{[6][7]} Call a physician or poison control center immediately. ^[2]

Accidental Release Measures

For small spills, trained personnel wearing appropriate PPE should absorb the material with an inert substance (e.g., sand, vermiculite) and place it in a suitable, sealed container for disposal.

[4][10] Avoid creating dust.[10] For large spills, evacuate the area and contact the institution's environmental health and safety department.[10][6]

The logical flow for responding to a chemical emergency is depicted below.



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Caption: Emergency Response Logic Flow for Chemical Incidents.

Storage, Stability, and Disposal

Storage: Store **Oxazol-5-ylmethanol** in a tightly sealed container in a dry, cool, and well-ventilated area.[2][11] For long-term stability, storage in a freezer at or below -20°C is recommended.[12][13] The material should be stored under an inert atmosphere (e.g., argon or nitrogen) as it is sensitive to moisture.[2][14] Keep away from incompatible materials such as strong oxidizing agents, alcohols, and amines.[2]

Stability: The compound is susceptible to hydrolysis, which can lead to ring-opening.[14] This degradation is accelerated by moisture and basic conditions.[14]

Disposal: Dispose of waste material and contaminated packaging in accordance with all applicable local, state, and federal regulations.[2][7] This should be done through a licensed professional waste disposal service.[10][6]

Fire Safety

Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, alcohol-resistant foam, or water spray to extinguish fires.[2][10][6][7]

Specific Hazards: Thermal decomposition can produce hazardous combustion products, including toxic gases like carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[2][10][6]

Firefighter Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and to avoid inhaling toxic fumes.[2][10][6]

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